

Personal protective equipment for handling 3,5-Dimethoxyphenylboronic acid

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Compound of Interest

Compound Name: *3,5-Dimethoxyphenylboronic acid*

Cat. No.: *B069687*

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Essential Safety and Handling Guide for 3,5-Dimethoxyphenylboronic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of **3,5-Dimethoxyphenylboronic acid** (CAS Number: 192182-54-0). Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Chemical Safety Profile

3,5-Dimethoxyphenylboronic acid is a white solid organic compound utilized in various chemical syntheses, including Suzuki-Miyaura coupling reactions.^[1] While specific toxicity data for this compound is limited, closely related boronic acids are known to cause skin, eye, and respiratory irritation.^{[2][3][4]} It is prudent to handle this chemical with the appropriate precautions to minimize exposure.

Property	Value	Source
CAS Number	192182-54-0	[1] [5]
Molecular Formula	C ₈ H ₁₁ BO ₄	[1] [5]
Molecular Weight	181.98 g/mol	[1] [5]
Appearance	White solid	[1]
Melting Point	202-208 °C	[1] [5] [6]
Storage	Room Temperature	[1] [7]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3,5-Dimethoxyphenylboronic acid** to prevent direct contact and inhalation.

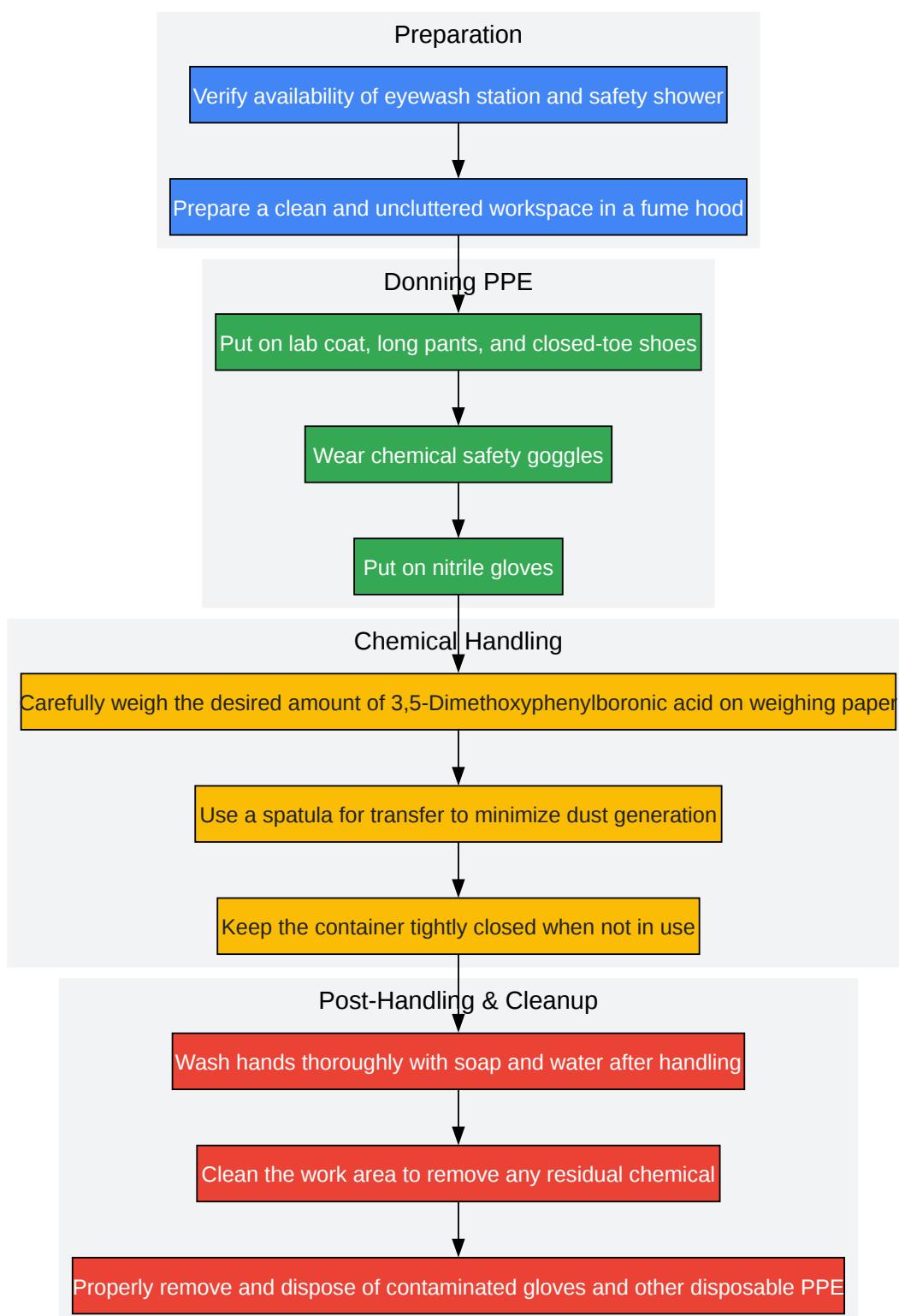
PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles meeting ANSI Z87.1 standard. A face shield should be worn where there is a splash hazard. [8] [9]	Protects eyes from dust particles and accidental splashes.
Hand Protection	Chemically resistant gloves (e.g., disposable nitrile gloves). [8] Gloves should be inspected before use and changed immediately upon contamination. [10]	Prevents skin contact with the chemical.
Body Protection	A flame-resistant lab coat, fully buttoned. Long pants and closed-toe shoes are required. [8]	Protects skin from accidental spills.
Respiratory Protection	A NIOSH/MSHA approved respirator is required when handling the powder outside of a certified chemical fume hood or when dust generation is likely. [8] [11]	Prevents inhalation of the powdered compound, which may cause respiratory irritation. [2]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **3,5-Dimethoxyphenylboronic acid** is crucial for safety.

The following workflow outlines the necessary steps from preparation to post-handling cleanup.

Safe Handling Workflow for 3,5-Dimethoxyphenylboronic Acid

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Safe Handling Workflow Diagram

Disposal Plan

Proper disposal of **3,5-Dimethoxyphenylboronic acid** and associated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Chemical:** Unused or waste **3,5-Dimethoxyphenylboronic acid** should be disposed of as hazardous chemical waste.[\[8\]](#)
- **Contaminated Materials:** Any materials that have come into contact with the chemical, such as gloves, weighing papers, and paper towels, must also be disposed of as hazardous waste.[\[8\]](#)
- **Empty Containers:** Empty containers should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste. The cleaned container can then be disposed of according to local regulations.[\[8\]](#)

Emergency Procedures

- **Spill:** In the event of a spill, evacuate the area. Avoid breathing in the dust. Wear appropriate PPE, including respiratory protection. Carefully sweep up the solid material and place it in a sealed container for disposal.[\[3\]\[11\]](#)
- **Fire:** Use a water spray, dry chemical, carbon dioxide, or chemical foam to extinguish a fire. [\[11\]\[12\]](#) Wear a self-contained breathing apparatus and full protective gear.[\[3\]](#)
- **First Aid:**
 - **Eyes:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[3\]\[11\]](#)
 - **Skin:** Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[\[3\]\[11\]](#)
 - **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[3\]\[11\]](#)
 - **Ingestion:** Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water. Seek medical attention.[\[11\]](#)

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